

# Technical Guide: Bis(o-cresyl) p-Cresyl Phosphate-d7 Material Safety Data Sheet

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## Compound of Interest

Compound Name: *Bis(o-cresyl) p-Cresyl Phosphate-d7*

Cat. No.: *B15599793*

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Disclaimer: No specific Material Safety Data Sheet (MSDS) or Safety Data Sheet (SDS) is publicly available for **Bis(o-cresyl) p-Cresyl Phosphate-d7**. This document has been compiled using data from the safety data sheets of structurally similar, non-deuterated tricresyl phosphate (TCP) isomers. The information provided herein should be used as a guideline for handling the deuterated compound, with the understanding that the toxicological and reactivity profiles may differ. This compound is intended for laboratory research use only and is not for human or veterinary use.<sup>[1]</sup>

## Chemical and Physical Properties

**Bis(o-cresyl) p-Cresyl Phosphate-d7** is a deuterated stable isotope of a tricresyl phosphate isomer. While specific data for the deuterated compound is limited, the properties of the non-deuterated tricresyl phosphate isomers provide a useful reference.

Table 1: Chemical Identification of **Bis(o-cresyl) p-Cresyl Phosphate-d7** and Related Compounds

Property	Bis(o-cresyl) p-Cresyl Phosphate-d7	Tricresyl Phosphate (mixed isomers)	Tri-o-cresyl phosphate
Molecular Formula	C <sub>21</sub> H <sub>14</sub> D <sub>7</sub> O <sub>4</sub> P[1]	C <sub>21</sub> H <sub>21</sub> O <sub>4</sub> P	C <sub>21</sub> H <sub>21</sub> O <sub>4</sub> P
Molecular Weight	375.41 g/mol [1]	368.37 g/mol [2]	368.37 g/mol
CAS Number	77342-19-9 (Unlabelled)[1]	1330-78-5	78-30-8
Synonyms	Phosphoric Acid Bis(2-methylphenyl) 4-Methylphenyl Ester-d7[1]	Tritolyl phosphate	Phosphoric acid, tris(2-methylphenyl) ester

Table 2: Physical and Chemical Properties of Tricresyl Phosphate Isomers

Property	Value	Isomer/Conditions
Appearance	Colorless to pale yellow, odorless liquid or solid[3]	Mixed isomers
Boiling Point	>300°C at atmospheric pressure[4]	Mixed isomers
265°C at 10 mmHg[5]	Mixed isomers	
410°C[6]	Tri-o-cresyl phosphate	
Melting Point	-30°C (pour point)[4]	Mixed isomers
-40°C[7]	Mixed isomers	
Flash Point	225°C[6]	Tri-o-cresyl phosphate
240°C[8]	Mixed isomers	
Density	1.143 g/cm <sup>3</sup> at 25°C	Mixed isomers
1.162 g/mL at 25°C[8]	Mixed isomers	
Vapor Pressure	0.2 x 10 <sup>-2</sup> Pa at 25°C[6]	Tri-o-cresyl phosphate
Water Solubility	Insoluble[7]	Mixed isomers
0.2 g/100ml at 25°C[8]	Mixed isomers	
Log Kow	6.3[6]	Tri-o-cresyl phosphate

## Toxicological Information

The toxicity of tricresyl phosphate is highly dependent on the specific isomer, with the ortho-isomer being the most toxic.[9] The primary health concern associated with tricresyl phosphate, particularly the ortho-isomer, is organophosphate-induced delayed neuropathy (OPIDN).[9]

Table 3: Acute Toxicity Data for Tricresyl Phosphate

Route of Exposure	Species	LD50 Value	Isomer
Oral	Rat	15750 mg/kg[5]	Mixed isomers
Oral	Rat	> 20000 mg/kg[10]	Mixed isomers
Oral	Mouse	3900 mg/kg[10]	Mixed isomers
Oral	Mammal	400 mg/kg[6]	Tri-o-cresyl phosphate
Dermal	Rabbit	3700 mg/kg[5]	Mixed isomers
Dermal	Rabbit	> 10000 mg/kg[10]	Mixed isomers

#### Chronic Effects:

- Neurotoxicity: The ortho-isomer of tricresyl phosphate is a known neurotoxin that can cause delayed and potentially irreversible nerve damage.[11]
- Reproductive Toxicity: The ortho-isomer has been shown to have adverse effects on male fertility in animal studies.[11]

## Occupational Exposure Limits

Table 4: Occupational Exposure Limits for Tricresyl Phosphate (as Tri-o-cresyl Phosphate)

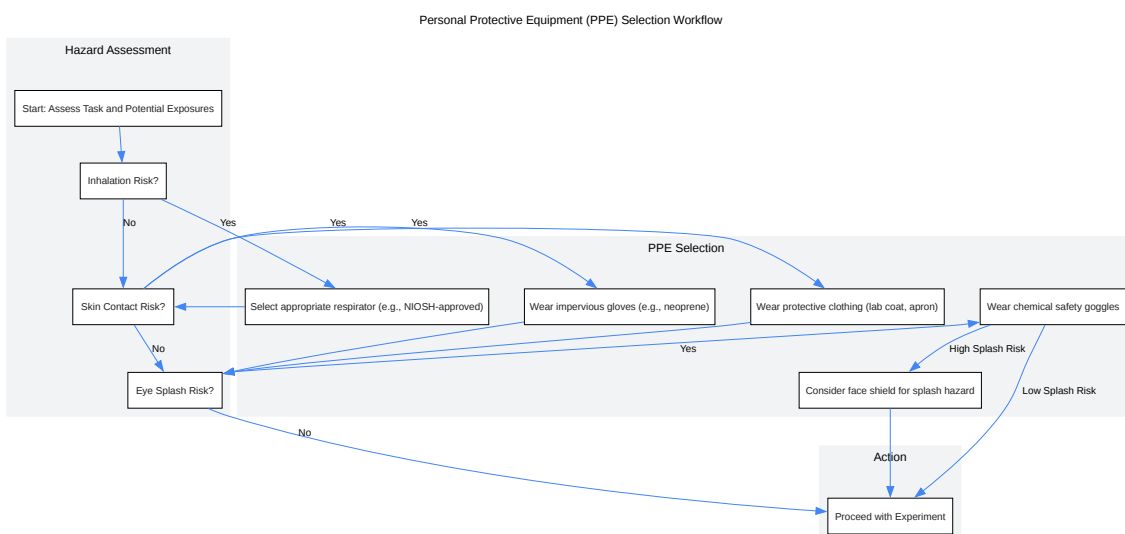
Organization	Limit Value (8-hour TWA)
OSHA (PEL)	0.1 mg/m <sup>3</sup> [12]
NIOSH (REL)	0.1 mg/m <sup>3</sup> [12]
ACGIH (TLV)	0.1 mg/m <sup>3</sup> [12]

## Experimental Protocols and Handling Procedures

Given the hazardous nature of tricresyl phosphate isomers, strict adherence to safety protocols is mandatory when handling **Bis(o-cresyl) p-Cresyl Phosphate-d7**.

## Personal Protective Equipment (PPE)

A risk assessment should be conducted to determine the appropriate level of PPE. The following diagram outlines a general workflow for PPE selection.



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Caption: PPE selection workflow based on hazard assessment.

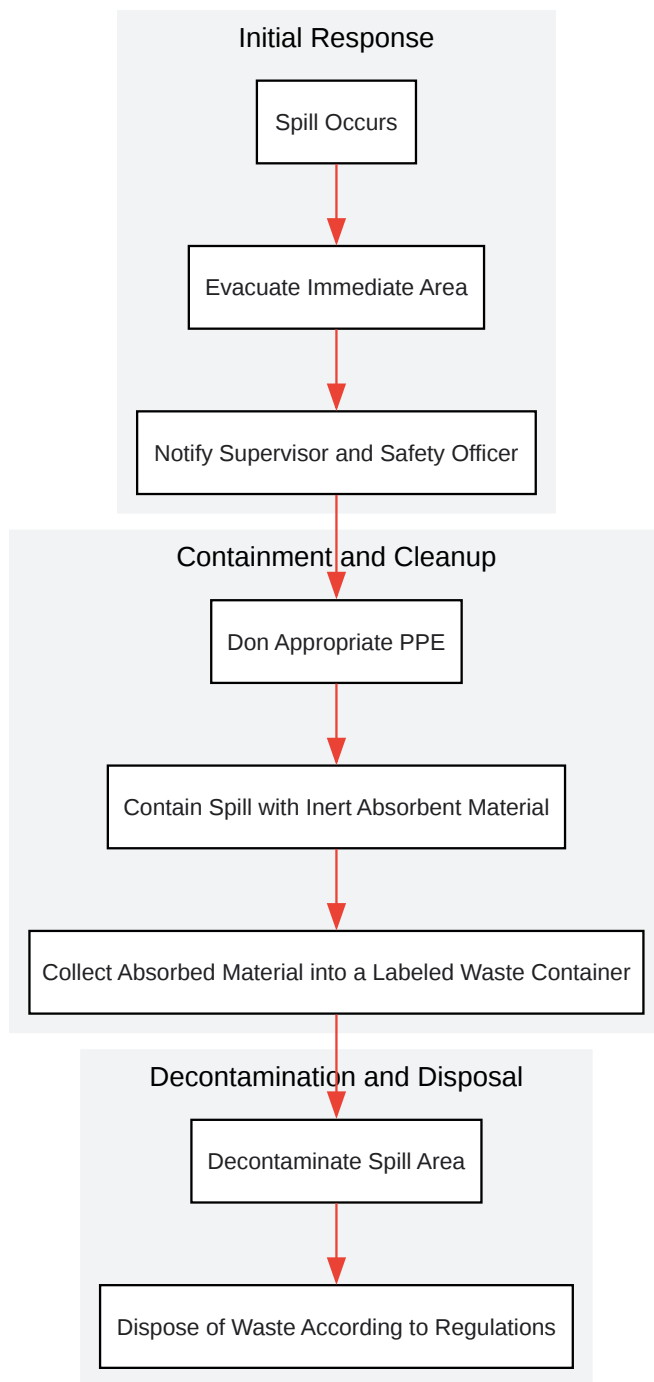
## Handling and Storage

- Handling: Use in a well-ventilated area, preferably in a chemical fume hood.[11] Avoid inhalation of vapors or mists and prevent contact with skin, eyes, and clothing.[6] Do not eat, drink, or smoke in the handling area.[11]
- Storage: Store in a cool, dry, well-ventilated area in tightly closed containers.[11] Keep away from incompatible materials such as strong oxidizing agents.[6]

## Spill Response

In the event of a spill, follow these procedures:

## Chemical Spill Response Workflow

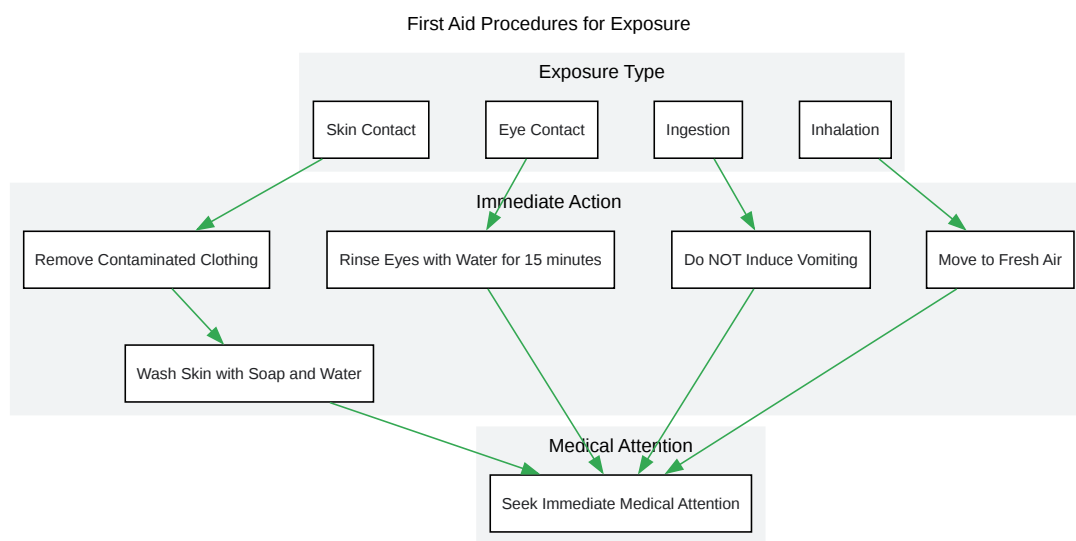


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Caption: General workflow for responding to a chemical spill.

## First Aid Measures

The following diagram outlines the appropriate first aid response in case of exposure.



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Caption: First aid measures following different routes of exposure.

## Disposal Considerations

Dispose of waste material in accordance with all applicable federal, state, and local regulations.

[11] This material may be considered a hazardous waste.[5]



## Fire-Fighting Measures

- Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[2]
- Hazards from Combustion: May produce toxic fumes of carbon monoxide, carbon dioxide, and phosphorus oxides when heated to decomposition.[5]
- Fire-Fighting Procedures: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[5]

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- To cite this document: BenchChem. [Technical Guide: Bis(o-cresyl) p-Cresyl Phosphate-d7 Material Safety Data Sheet]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15599793#bis-o-cresyl-p-cresyl-phosphate-d7-material-safety-data-sheet]

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